

Technical Support Center: Technetium-99m SPECT Imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Technetium Tc-99m*

Cat. No.: *B10795670*

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and resolving common artifacts encountered during Technetium-99m (Tc-99m) SPECT imaging experiments.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of artifacts in Tc-99m SPECT imaging?

The most common artifacts in SPECT imaging are broadly categorized as patient-related, equipment-related, or radiopharmaceutical-related.^{[1][2]} Patient-related issues, such as motion and soft tissue attenuation, are among the most frequent causes of image degradation.^{[1][3]} Equipment-related artifacts can stem from the gamma camera system, including collimator defects, detector non-uniformity, and errors in the center of rotation (COR).^{[4][5]} Finally, issues with the radiopharmaceutical, such as extravasation at the injection site or altered biodistribution, can also lead to artifacts.^{[6][7]}

Q2: How does patient motion affect SPECT image quality?

Patient motion during image acquisition is a frequent cause of artifacts in SPECT imaging, potentially leading to false-positive results.^{[1][3]} Motion can manifest as blurring of images, misregistration between datasets, or the appearance of artificial defects.^{[1][8]} The extent of the artifact depends on the timing, direction, and magnitude of the movement.^[3] Abrupt motions are generally more detrimental than gradual ones.^[1] A clinical review suggested that while

motion is detected in approximately 25% of studies, it leads to visible image degradation in about 5% of cases.[3]

Q3: What is soft tissue attenuation and how can it be corrected?

Soft tissue attenuation is the absorption or scattering of photons by the patient's body before they reach the gamma camera. This is a very common source of artifacts, particularly in myocardial perfusion imaging, and can lead to artificially reduced counts in certain areas, potentially mimicking disease.[1][7] Attenuation artifacts can often be identified because they may not conform to a typical coronary artery distribution.[1] Correction methods include repeating the imaging in a different patient position (e.g., prone vs. supine) or utilizing attenuation correction hardware and software, often involving a CT scan to create an attenuation map.[1][9]

Q4: How do collimator defects impact SPECT images?

Collimators are crucial for image quality, and imperfections can introduce significant artifacts.[4][10] Defects such as septal tears or improper alignment can cause linear hot or cold streaks and, notably, ring artifacts in reconstructed SPECT images.[4][10] These issues are of greater concern for SPECT than planar imaging because reconstruction can amplify collimator non-uniformities.[4] Routine quality control, including visual inspection and flood field imaging with the collimator in place (extrinsic uniformity), is essential for early detection.[10]

Q5: What are ring artifacts and what causes them?

Ring artifacts appear as circular or semi-circular patterns of increased or decreased intensity in reconstructed SPECT images. A primary cause of these artifacts is non-uniformity in the detector's response, which can be due to defects in the photomultiplier tubes, the crystal, or the collimator.[4][11] When a detector has a non-uniform response that is not properly corrected, this error is propagated during the back-projection process of image reconstruction, resulting in a ring.[4] Uncorrected collimator defects are a significant source of ring artifacts.[4][10]

Troubleshooting Guides

Issue 1: Suspected Patient Motion Artifact

Symptoms:

- Blurry reconstructed images.
- Misalignment between sequential scans (e.g., rest and stress studies).
- "Lumpy" or irregular distribution of radioactivity.[3]
- Appearance of new or shifting "defects" not conforming to expected physiological patterns.

Troubleshooting Steps:

- **Review Raw Data:** Carefully inspect the raw projection images (cine view) for any signs of patient movement, such as shifts in the position of the organ of interest between frames.
- **Analyze Sinogram:** Examine the sinogram for discontinuities or "breaks" in the sinusoidal traces, which are indicative of patient motion.
- **Utilize Motion Correction Software:** Many modern SPECT systems have software algorithms that can correct for minor to moderate patient motion. Apply these corrections and re-evaluate the images.
- **Repeat Acquisition:** If motion is significant and cannot be corrected by software, the best course of action is to repeat the image acquisition.[8] For Tc-99m labeled agents with a relatively long half-life, re-injection is often not necessary if the scan is repeated promptly.[8]

Preventative Measures:

- Ensure the patient is comfortable and well-supported on the imaging table.[1]
- Clearly explain the importance of remaining still throughout the acquisition.[1]
- Use immobilization devices when appropriate.
- Minimize acquisition time as much as feasible without compromising image statistics.[12]

Issue 2: Attenuation Artifacts Obscuring a Region of Interest

Symptoms:

- Reduced tracer uptake in areas known to be affected by soft tissue, such as the inferior wall of the myocardium due to diaphragmatic attenuation or the anterior wall due to breast tissue.
[\[1\]](#)
- The apparent defect may not align with a specific vascular territory.[\[1\]](#)

Troubleshooting Steps:

- **Correlate with Patient Anatomy:** Review the patient's body habitus and consider the position during scanning.
- **Change Patient Positioning:** If feasible, re-acquire the scan with the patient in a different position (e.g., prone instead of supine) to see if the apparent defect changes or resolves.[\[1\]](#)
- **Apply Attenuation Correction:** If available, use CT-based or radioactive source-based attenuation correction methods to compensate for photon absorption.[\[9\]](#)[\[13\]](#) This involves creating a map of tissue densities to correct the emission data.

Issue 3: Presence of Ring Artifacts in Reconstructed Images

Symptoms:

- One or more concentric rings of high or low intensity are visible in the transaxial SPECT slices.

Troubleshooting Steps:

- **Review Uniformity Correction Data:** Check the most recent uniformity flood correction maps. An outdated or improperly acquired correction map is a common cause.
- **Perform an Extrinsic Uniformity Flood:** Acquire a high-count flood image using a uniform sheet source with the collimator in place to assess for any non-uniformities.
- **Inspect the Collimator:** Carefully inspect the collimator for any visible damage.[\[4\]](#) Even minor damage can cause artifacts.

- Acquire a High-Count Intrinsic Flood: If the extrinsic flood is uniform, remove the collimator and acquire an intrinsic flood to check the detector itself.
- Recalibrate: If non-uniformities are detected, a recalibration of the uniformity correction is necessary.[\[14\]](#)

Quantitative Data Summary

Artifact Type	Common Cause(s)	Potential Impact on Quantification	Typical Frequency
Patient Motion	Patient movement during acquisition	Can create artificial defects leading to false-positive findings. [12]	Visually detectable in ~25-36% of studies; leads to artifacts in ~5-15% of cases. [3] [12] [15]
Soft Tissue Attenuation	Photon absorption by overlying tissue (e.g., breast, diaphragm)	Can cause fixed defects, underestimating uptake in affected regions. [1]	Very common, especially in myocardial perfusion imaging. [1]
Ring Artifacts	Detector/collimator non-uniformity	Can create false "hot" or "cold" circular lesions. [4]	Less common with modern, well-maintained systems and proper QC.
Center of Rotation (COR) Error	Misalignment of the detector's mechanical and electronic rotation axes	Can cause loss of spatial resolution and distortion, appearing as "tuning fork" artifact in point source reconstructions. [16]	Should be minimal if regular QC is performed. Misalignment of >0.5 pixels requires recalibration. [16]

Experimental Protocols

Protocol 1: Daily Gamma Camera Quality Control - Uniformity and Energy Peaking

Objective: To ensure the gamma camera's intrinsic performance is acceptable before patient imaging.

Methodology:

- Energy Peaking:
 - Position a Tc-99m point source (approx. 100-500 μCi) at a distance of at least 5 useful fields of view (UFOV) from the uncollimated detector.[\[16\]](#)
 - Acquire an energy spectrum.
 - Verify that the photopeak is centered within the predefined energy window (typically 20% centered at 140 keV).[\[16\]](#)
 - Adjust the peak if it has drifted. This should be performed daily.[\[16\]](#)
- Intrinsic Uniformity:
 - Using the same point source setup as for energy peaking, acquire a high-count flood image (typically 2-5 million counts).[\[16\]](#)
 - Visually inspect the flood image for any non-uniformities (e.g., hot or cold spots, patterns indicating malfunctioning PMTs).
 - Analyze the image quantitatively according to the manufacturer's specifications for integral and differential uniformity.

Protocol 2: Weekly/Monthly Center of Rotation (COR) Calibration


Objective: To verify and correct for any misalignment between the mechanical and electronic centers of rotation.

Methodology:

- Setup: Place a Tc-99m point source (approx. 500-750 μCi) off-center in the field of view.[\[16\]](#)


- Acquisition: Perform a SPECT acquisition using the same parameters as a standard clinical study (e.g., 360-degree rotation, 64 projections).[\[16\]](#)
- Analysis:
 - The system's software will reconstruct the data and calculate the deviation between the center of the image matrix and the actual center of rotation for each projection.
 - The output is often displayed as a sinogram of the point source and a plot of the X- and Y-axis deviations.
 - A deviation of more than 0.5 pixels indicates the need for recalibration.[\[16\]](#)
- Correction: If required, run the manufacturer's COR correction utility, which will apply the necessary adjustments to the projection data during reconstruction.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for identifying and addressing common SPECT artifacts.



[Click to download full resolution via product page](#)

Caption: Relationships between artifact sources, specific causes, and resulting image findings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recognizing and preventing artifacts with SPECT and PET imaging | Radiology Key [radiologykey.com]
- 2. Spect artifact | PDF [slideshare.net]
- 3. A quantitative assessment of patient motion and its effect on myocardial perfusion SPECT images - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. tech.snmjournals.org [tech.snmjournals.org]
- 5. tech.snmjournals.org [tech.snmjournals.org]
- 6. Elimination of artifacts caused by residual radiopharmaceutical activity in injection site in myocardial perfusion imaging on Discovery NM 530c semiconductor gamma camera - PMC [pmc.ncbi.nlm.nih.gov]

- 7. Nuclear Medicine Artifacts - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. m.youtube.com [m.youtube.com]
- 9. Scatter and attenuation correction in technetium-99m brain SPECT - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. tech.snmjournals.org [tech.snmjournals.org]
- 11. cdn.ymaws.com [cdn.ymaws.com]
- 12. tech.snmjournals.org [tech.snmjournals.org]
- 13. jnm.snmjournals.org [jnm.snmjournals.org]
- 14. unmlf1.cuni.cz [unmlf1.cuni.cz]
- 15. scispace.com [scispace.com]
- 16. Quality Control in SPECT and PET Imaging | Thoracic Key [thoracickey.com]
- To cite this document: BenchChem. [Technical Support Center: Technetium-99m SPECT Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10795670#common-artifacts-in-technetium-tc-99m-spect-imaging]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com